

# Application Notes and Protocols for Tfr-T12 TFA

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## Compound of Interest

Compound Name: *Tfr-T12 tfa*

Cat. No.: *B15609031*

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## Introduction

**Tfr-T12 TFA** is a synthetic peptide designed to bind to the transferrin receptor (TfR), a transmembrane glycoprotein crucial for iron uptake in cells. Notably, TfR is often overexpressed on the blood-brain barrier (BBB) and various cancer cells, making Tfr-T12 a promising vector for targeted drug delivery to the brain and tumors.<sup>[1]</sup> This document provides detailed guidelines for the recommended storage, handling, and application of **Tfr-T12 TFA** in a research setting.

Chemical Information:

Property	Value
Sequence	Thr-His-Arg-Pro-Pro-Met-Trp-Ser-Pro-Val-Trp-Pro
Molecular Formula	C71H99N19O15S (peptide)
Appearance	White to off-white lyophilized powder

## Storage and Handling

Proper storage and handling of **Tfr-T12 TFA** are critical to maintain its stability and biological activity.

## 2.1. Storage of Lyophilized Powder

To prevent degradation, lyophilized **Tfr-T12 TFA** should be stored under the following conditions:

Storage Temperature	Duration	Notes
-80°C	Up to 2 years	Recommended for long-term storage.
-20°C	Up to 1 year	Suitable for shorter-term storage.

### Key Handling Practices for Lyophilized Powder:

- **Prevent Moisture Exposure:** Before opening, allow the vial to equilibrate to room temperature to avoid condensation.[\[2\]](#)
- **Weigh Quickly:** If weighing out smaller quantities, do so in a clean, dry environment.
- **Reseal Tightly:** Securely reseal the vial immediately after use.
- **Store Desiccated:** Keep the vial in a desiccator to protect from moisture.

## 2.2. Reconstitution and Storage of Stock Solutions

**Tfr-T12 TFA** is soluble in water. For reconstitution, sterile, purified water is recommended.

### Reconstitution Protocol:

- Bring the lyophilized peptide vial to room temperature.
- Add the appropriate volume of sterile water to achieve the desired concentration.
- Gently vortex or sonicate to ensure complete dissolution.

### Storage of Stock Solutions:

Storage Temperature	Duration	Notes
-80°C	Up to 6 months	Recommended for long-term storage of solutions.
-20°C	Up to 1 month	Suitable for short-term storage.

#### Key Handling Practices for Stock Solutions:

- **Aliquot:** To avoid repeated freeze-thaw cycles, which can degrade the peptide, aliquot the stock solution into single-use volumes.[\[2\]](#)[\[3\]](#)
- **Use Sterile Buffers:** For enhanced stability, consider using sterile buffers with a pH between 5 and 6.[\[2\]](#)
- **Filter Sterilization:** For cell-based assays, it is advisable to filter the final working solution through a 0.22 µm filter.[\[4\]](#)

## Safety Precautions

As a synthetic peptide, **Tfr-T12 TFA** should be handled with standard laboratory safety practices. While specific toxicity data for Tfr-T12 is limited, a study on a TfR-lytic hybrid peptide showed no significant T-cell immune response or antibody production in mice, suggesting a potentially low immunogenicity profile for TfR-binding peptides.[\[5\]](#) However, the TFA (trifluoroacetic acid) salt can be corrosive.

#### Personal Protective Equipment (PPE):

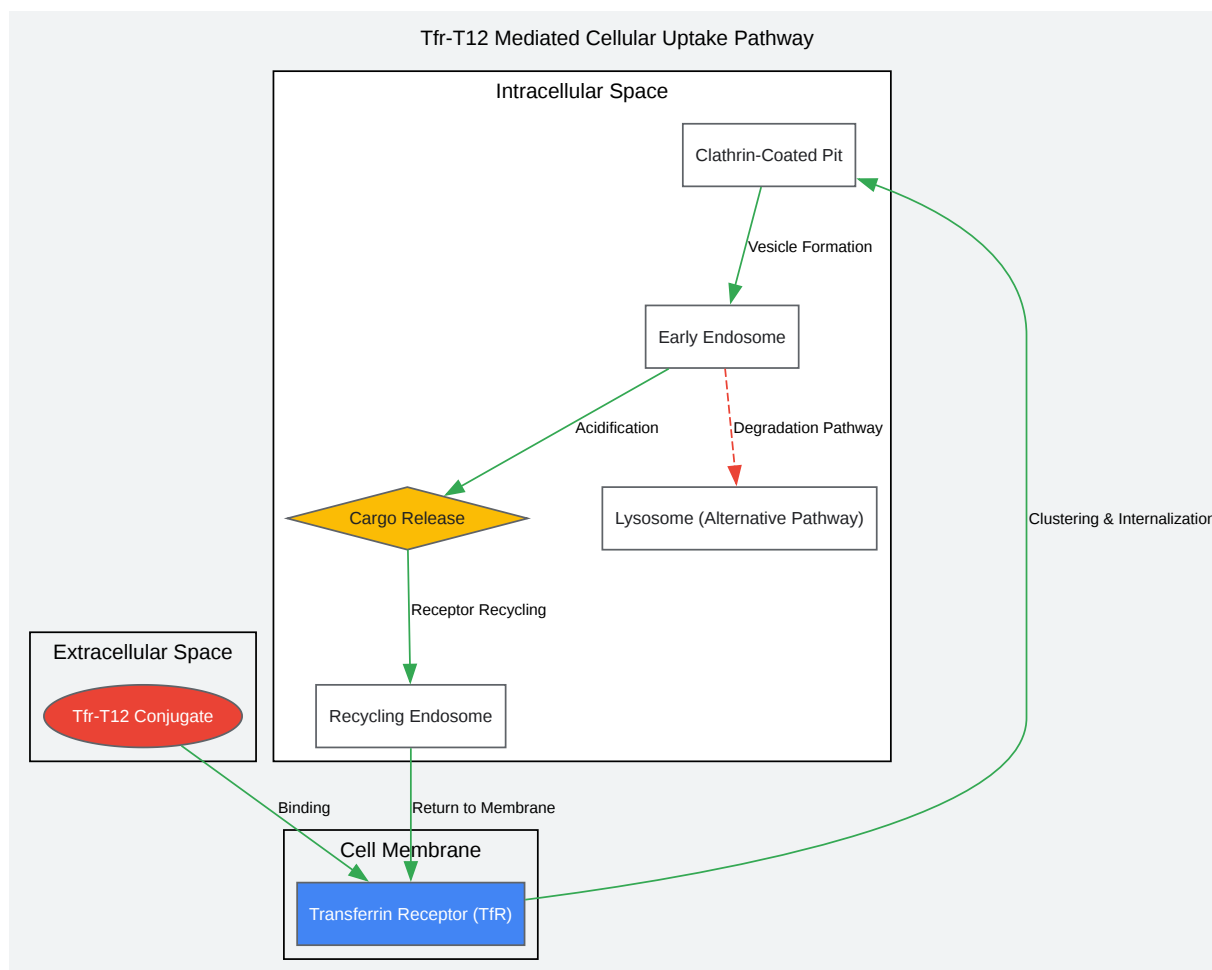
- Wear a lab coat, safety glasses, and appropriate gloves.

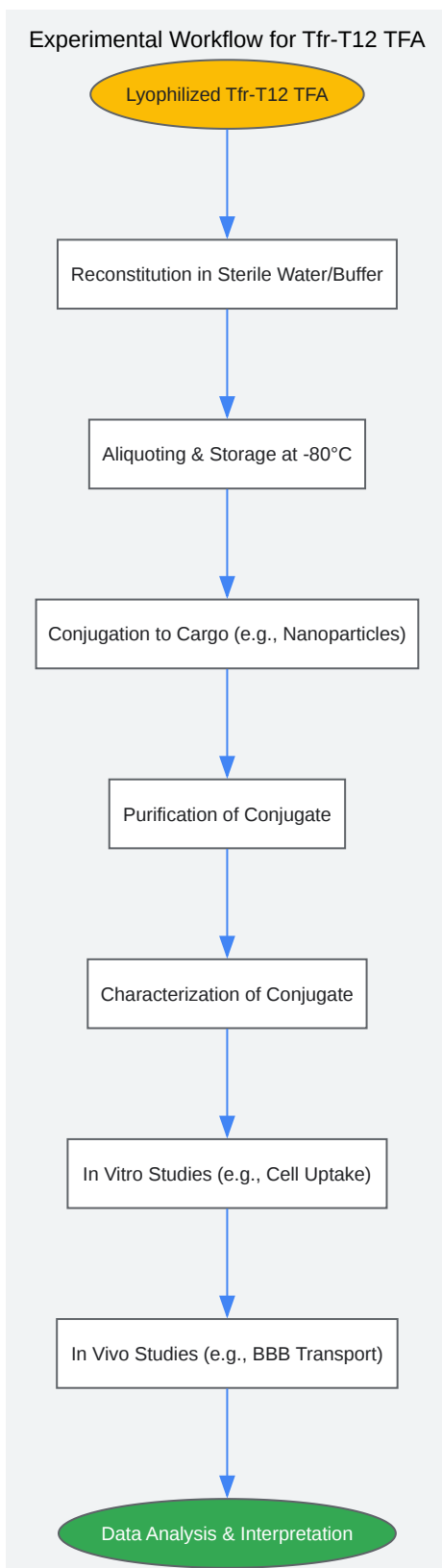
#### Handling:

- Avoid inhalation of the lyophilized powder.
- Avoid contact with skin and eyes. In case of contact, rinse thoroughly with water.
- Handle in a well-ventilated area or a chemical fume hood.

## Mechanism of Action: Transferrin Receptor-Mediated Endocytosis

Tfr-T12 facilitates the cellular uptake of conjugated cargo via transferrin receptor-mediated endocytosis. This process is a highly efficient pathway for internalizing molecules into cells.





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